

Commercial Availability and Technical Profile of 2-Chloro-1-iodo-3-methylbenzene

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Compound of Interest

Compound Name: 2-Chloro-1-iodo-3-methylbenzene

Cat. No.: B039796

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This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and illustrative synthetic and characterization workflows for **2-Chloro-1-iodo-3-methylbenzene** (CAS No. 116632-40-7). This halogenated aromatic compound serves as a versatile building block in organic synthesis, particularly in the development of complex molecules for pharmaceutical and materials science research.

Physicochemical Properties

2-Chloro-1-iodo-3-methylbenzene is a substituted toluene with the molecular formula C₇H₆ClI.[1][2] Its structural and physical properties are summarized below.

Property	Value	Source
CAS Number	116632-40-7	[1] [3]
Molecular Formula	C ₇ H ₆ ClI	[1] [2]
Molecular Weight	252.48 g/mol	[1] [3]
Density	1.8 ± 0.1 g/cm ³	[3] [4]
Boiling Point	248.9 ± 20.0 °C at 760 mmHg	[3] [4]
Flash Point	104.3 ± 21.8 °C	[3] [4]
LogP	4.57	[3]
Index of Refraction	1.617	[3] [4]

Commercial Availability

2-Chloro-1-iodo-3-methylbenzene is available from several chemical suppliers, with purities typically ranging from 95% to 98%. The following table summarizes a selection of commercial sources. Pricing and availability are subject to change and should be confirmed with the respective suppliers.

Supplier	Purity	Contact Information
Shanghai Amole Biotechnology Co., Ltd.	95.0%	Email: --INVALID-LINK--
Shanghai Jizhi Biochemical Technology Co., Ltd	95.0%	Email: --INVALID-LINK--
Dayang Chem (Hangzhou) Co., Ltd.	98.0%	Email: --INVALID-LINK--
Aromsyn Co., Ltd.	Not Specified	Tel: +86-0571-85585865

Illustrative Synthetic Protocol

While a specific protocol for the synthesis of **2-Chloro-1-iodo-3-methylbenzene** is not readily available in the cited literature, a representative procedure for the synthesis of a similar halogenated aromatic compound, o-chlorotoluene, via a Sandmeyer reaction is presented below. This can be adapted by skilled chemists for the synthesis of the target molecule, likely starting from 2-amino-6-iodotoluene.

Representative Synthesis of a Halogenated Toluene (o-Chlorotoluene)

This procedure is adapted from a known synthesis of o-chlorotoluene.[\[5\]](#)

Materials:

- o-toluidine
- Concentrated Hydrochloric Acid
- Sodium Nitrite
- Copper Sulfate
- Sodium Chloride
- Sodium Bisulfite
- Sodium Hydroxide
- Cracked Ice
- Calcium Chloride

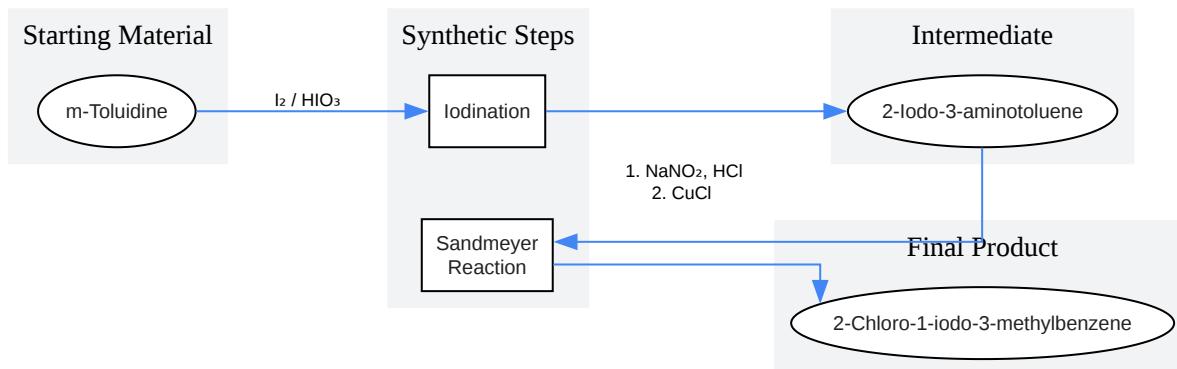
Procedure:

- Preparation of Cuprous Chloride Solution: A solution of copper sulfate (1250 g) and sodium chloride (325 g) in hot water (4 L) is prepared. To this, an alkaline solution of sodium sulfite is added. The resulting cuprous chloride precipitate is washed and then dissolved in concentrated hydrochloric acid.[\[5\]](#)

- **Diazotization of o-Toluidine:** o-toluidine (428 g) is dissolved in hydrochloric acid (2 kg) and cooled to 0°C with cracked ice. A solution of sodium nitrite (280 g) in water is added slowly while maintaining the temperature between 0-5°C to form the diazonium salt.[5]
- **Sandmeyer Reaction:** The cold diazonium salt solution is rapidly added to the chilled cuprous chloride solution. The mixture will thicken as an addition product separates.[5]
- **Decomposition and Isolation:** The reaction mixture is gently warmed to 60°C to decompose the addition product. The o-chlorotoluene layer is then isolated by steam distillation.[5]
- **Purification:** The collected organic layer is washed with cold concentrated sulfuric acid, then with water, and finally dried over calcium chloride to yield the purified o-chlorotoluene.[5]

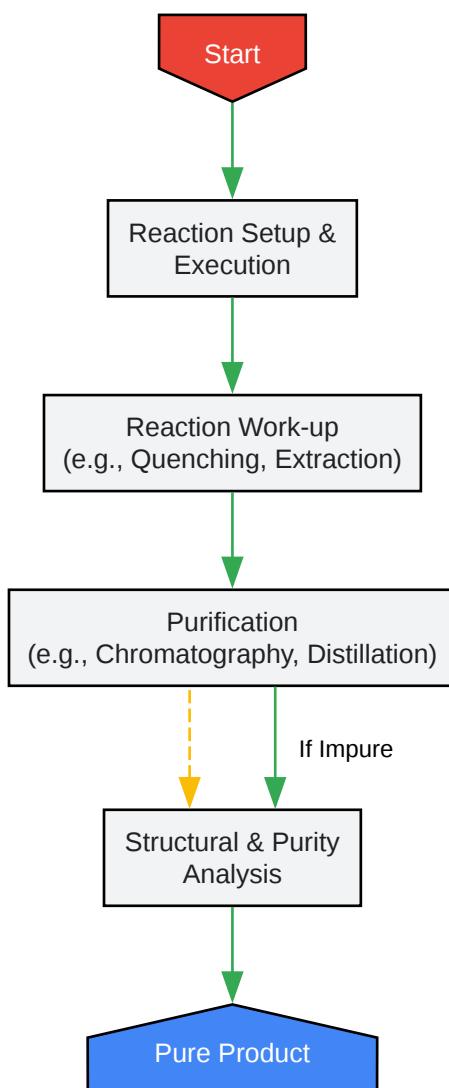
Visualized Workflows

The following diagrams, generated using the DOT language, illustrate a plausible synthetic pathway for **2-Chloro-1-iodo-3-methylbenzene** and a general workflow for chemical synthesis and characterization.



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Caption: Plausible synthetic pathway for **2-Chloro-1-iodo-3-methylbenzene**.



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Caption: General workflow for chemical synthesis and characterization.

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